

# Commercial availability and suppliers of 5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one |
| Cat. No.:      | B1523913                                       |

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An In-depth Technical Guide to the Commercial Availability, Procurement, and Application of **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one**

## Introduction

**5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** (CAS No. 706811-25-8) is a pivotal chemical intermediate, recognized for its integral role in the synthesis of advanced pharmaceutical compounds. Its structure, featuring a bromophenyl group attached to a hydroxypyrimidinone core, makes it a versatile building block in medicinal chemistry. The primary significance of this compound lies in its application as a key precursor in the synthesis of Macitentan, an orally active, potent dual endothelin receptor antagonist used for the treatment of pulmonary arterial hypertension.[1][2]

This guide provides researchers, chemists, and drug development professionals with a comprehensive technical overview of **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one**. It delves into its chemical properties, details the global supplier landscape, outlines critical considerations for procurement and quality control, and contextualizes its application in pharmaceutical synthesis. The objective is to equip scientists with the necessary information to source high-quality material efficiently and integrate it successfully into their research and development workflows.

## Chemical Identity and Physicochemical Properties

A thorough understanding of the compound's properties is the foundation for its effective use. The tautomeric nature of the pyrimidinediol structure is noteworthy, though it is commonly named and supplied as the hydroxypyrimidinone form.

| Property           | Value  | Source(s)                 |
|--------------------|--|---------------------------|
| CAS Number         | 706811-25-8  | [3][4][5][6][7][8][9][10] |
| Molecular Formula  | C <sub>10</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>                       | [3][4][5][7]              |
| Molecular Weight   | 267.08 g/mol   | [3][4][7][8]              |
| IUPAC Name         | 5-(4-bromophenyl)pyrimidine-4,6-diol   | [9][11]                   |
| Common Synonyms    | 5-(4-bromophenyl)-6-hydroxy-4(1H)-pyrimidinone; 5-(4-Bromophenyl)pyrimidine-4,6-diol | [3][6][7]                 |
| Physical Form      | White to light-yellow powder or crystals   | [9][12]                   |
| Typical Purity     | ≥97%, ≥98%, or ≥99%  | [7][9][10][12][13]        |
| Storage Conditions | 2-8°C or 4°C, sealed storage, away from moisture                                     | [7][8][11]                |
| InChI Key          | PIUMVXYVNAISNG-UHFFFAOYSA-N  | [5][9][11]                |

## Commercial Availability and Global Supplier Landscape

**5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** is readily available from a diverse range of global suppliers, catering to both small-scale research and large-scale manufacturing needs. The supplier base is predominantly concentrated in China, with several key manufacturers and a multitude of trading companies.[3][6][14] However, major global distributors also stock the compound, offering convenient access for researchers in North America and Europe.

## Supplier Comparison Table

| Supplier                | Purity Offered | Available Quantities | Region/Shipping         | Notes   |
|-------------------------|----------------|----------------------|-------------------------|---|
| Sigma-Aldrich           | 97%, 98%       | 1g, 5g, 10g          | Global (US/EU stock)    | Offers material from partners like Synthonix and ChemScene; ideal for R&D quantities.[9][11]          |
| BLDpharm                | Inquire        | Research to Bulk     | Global (China, Germany) | Provides comprehensive documentation (NMR, HPLC, LC-MS) upon request.[8][15]                          |
| ChemScene               | ≥98%           | Research to Bulk     | Global (Ships from US)  | Provides detailed product information and offers custom synthesis services.[7][16]                    |
| MolCore                 | High Purity    | API Intermediates    | Global                  | Specializes in manufacturing for pharmaceutical and research industries under ISO quality systems.[4] |
| Zhejiang Xianfeng Tech. | Inquire        | Bulk/Commercial      | China                   | A primary manufacturer based in China. [3][6]   |
| Echemi                  | 98%, 99%       | kg to multi-ton      | China (Marketplace)     | An online platform  |

connecting buyers with numerous Chinese suppliers like Hangzhou Zentra Bio-Chemical.[5] [14]

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Provides the compound with a stated purity of not less than 98%. [10]

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Offers small, ready-to-ship quantities from its US warehouse. [16]

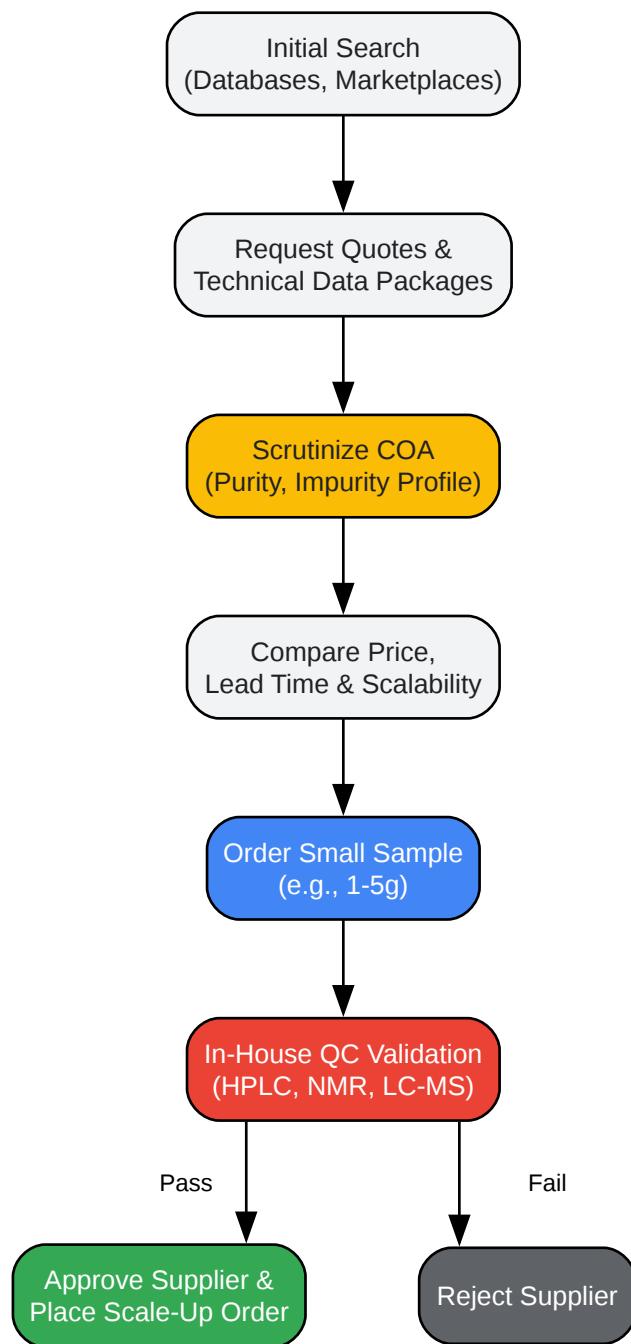
|          |      |                   |          |   |
|----------|------|-------------------|----------|---|
| Synblock | ≥98% | Research to Bulk  | Global   | Provides the compound with a stated purity of not less than 98%. [10] |
| Arctom   | ≥98% | 1g, 5g (in stock) | US Stock | Offers small, ready-to-ship quantities from its US warehouse. [16]    |

## Strategic Procurement and Quality Assurance

Sourcing chemical intermediates for pharmaceutical development demands a rigorous approach to quality. The performance of **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** in a multi-step synthesis is directly dependent on its purity. [12] Impurities can lead to unpredictable reactions, formation of unwanted by-products, and reduced overall yield, complicating downstream purification and regulatory compliance.

## Supplier Vetting Workflow

A systematic process for supplier qualification is essential. This workflow ensures that the selected supplier meets the stringent quality, reliability, and scalability requirements for pharmaceutical R&D and manufacturing.



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Caption: A logical workflow for vetting and qualifying suppliers.

## Essential Quality Control: Purity Analysis by HPLC

The Certificate of Analysis (COA) provided by the supplier is the first checkpoint. However, independent verification is a cornerstone of a robust quality system. High-Performance Liquid

Chromatography (HPLC) is the standard method for assessing the purity of this and similar organic compounds.[\[17\]](#)

#### Protocol: Standard HPLC Purity Assay

- Preparation of Standard Solution:
  - Accurately weigh approximately 10 mg of **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** reference standard.
  - Dissolve in a suitable solvent (e.g., Acetonitrile/Water 50:50 v/v) in a 10 mL volumetric flask.
  - Sonicate briefly to ensure complete dissolution and make up to volume. This yields a concentration of ~1 mg/mL.
- Preparation of Sample Solution:
  - Prepare the sample solution using the same procedure as the standard solution.
- Chromatographic Conditions (Typical):
  - Column: C18 reverse-phase column (e.g., 150 x 4.6 mm, 5  $\mu$ m).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: A typical gradient might run from 10% B to 90% B over 15-20 minutes.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30°C.
  - Detection Wavelength: UV at 254 nm.
  - Injection Volume: 10  $\mu$ L.
- Analysis:

- Inject the standard and sample solutions.
- Calculate the purity of the sample by comparing the peak area of the main analyte to the total peak area of all components in the chromatogram (Area Percent method).

This self-validating protocol ensures that the material meets the required purity specification (e.g., >98%) before its use in synthesis.

## Application in Pharmaceutical Synthesis: The Macitentan Pathway

The primary driver for the commercial demand for **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** is its role as an intermediate in the synthesis of Macitentan.<sup>[1]</sup> Patent literature outlines a synthetic route that begins with p-bromophenylacetic acid and proceeds through several steps to generate the core pyrimidine structure.<sup>[2]</sup>

In this pathway, **5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** (referred to in some patents as 5-(4-bromophenyl)-4,6-dihydroxypyrimidine) is a key intermediate.<sup>[2]</sup> It is subsequently chlorinated to form 5-(4-bromophenyl)-4,6-dichloropyrimidine, a reactive intermediate ready for further functionalization to build the final Macitentan molecule.



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Caption: Simplified synthetic pathway to Macitentan.

## Conclusion

**5-(4-bromophenyl)-6-hydroxypyrimidin-4(1H)-one** is a commercially accessible and vital building block for pharmaceutical synthesis, particularly for the production of Macitentan. A diverse supplier base, ranging from large-scale Chinese manufacturers to global R&D chemical distributors, ensures a stable supply chain. For researchers and drug development professionals, the critical task is not merely sourcing the compound but implementing a

rigorous procurement and quality validation strategy. By combining thorough supplier vetting with in-house analytical verification, organizations can ensure the procurement of high-purity material, thereby safeguarding the integrity, efficiency, and success of their synthetic chemistry programs.

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